

A Technical Guide to 1-Nonanethiol for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 1-Nonanethiol

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An in-depth examination of **1-Nonanethiol**, including its commercial suppliers, physicochemical properties, and critical applications in surface functionalization for biological research and nanomedicine.

Introduction

1-Nonanethiol ($\text{CH}_3(\text{CH}_2)_8\text{SH}$) is a long-chain alkanethiol widely utilized in scientific research and drug development for its ability to form well-ordered self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold. This property allows for the precise control of surface chemistry, making it an invaluable tool for creating tailored interfaces for a variety of biological applications. These applications range from fundamental studies of cell-surface interactions to the development of advanced drug delivery systems and biosensors. This technical guide provides a comprehensive overview of **1-Nonanethiol**, including its commercial availability, key properties, and detailed protocols for its use in forming SAMs and functionalizing nanoparticles.

Commercial Suppliers and Physicochemical Properties

A variety of chemical suppliers offer **1-Nonanethiol** with different purity grades to suit various research needs. The choice of supplier and purity will depend on the specific application, with higher purity grades being essential for creating well-defined and reproducible surface modifications.

Commercial Availability

The following table summarizes the offerings for **1-Nonanethiol** from several prominent commercial suppliers. Prices are subject to change and may vary based on institutional agreements and quantity.

Supplier	Purity	Available Quantities	Price (USD)
Sigma-Aldrich (Merck)	95%	5g	~\$74.50
	99%	250mg	~\$315.00
Thermo Scientific (Alfa Aesar)	98%	5g, 25g	~
			43.60(5g), 43.60 (5g) , 142.00 (25g)
TCI America	>98.0%	25mL, 250mL	Contact for pricing
Ambeed	98%	1g, 25g	~
			15.00(1g), 15.00 (1g) , 210.00 (25g)
American Custom Chemicals Corporation	95%	250mg	~\$796.17
TRC	Not specified	500mg, 2.5g	~
			45.00(500mg), 45.00 (500mg) , 70.00 (2.5g)

Physicochemical Properties

1-Nonanethiol is a colorless to pale yellow liquid with a characteristic strong odor.^{[1][2]} Its key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₉ H ₂₀ S
Molecular Weight	160.32 g/mol [3]
CAS Number	1455-21-6[3]
Density	0.842 g/mL at 25 °C[3]
Boiling Point	220 °C[3]
Melting Point	-20.1 °C[1]
Flash Point	79 °C (174.2 °F)[3]
Refractive Index (n _{20/D})	1.455[3]
Solubility	Insoluble in water; soluble in chloroform and methanol (slightly)[1]

Applications in Research and Drug Development

The primary application of **1-Nonanethiol** stems from its ability to form robust and well-organized self-assembled monolayers on gold and other noble metal surfaces.[4] This bottom-up approach to surface functionalization provides a powerful platform for a variety of applications in biological research and drug development.

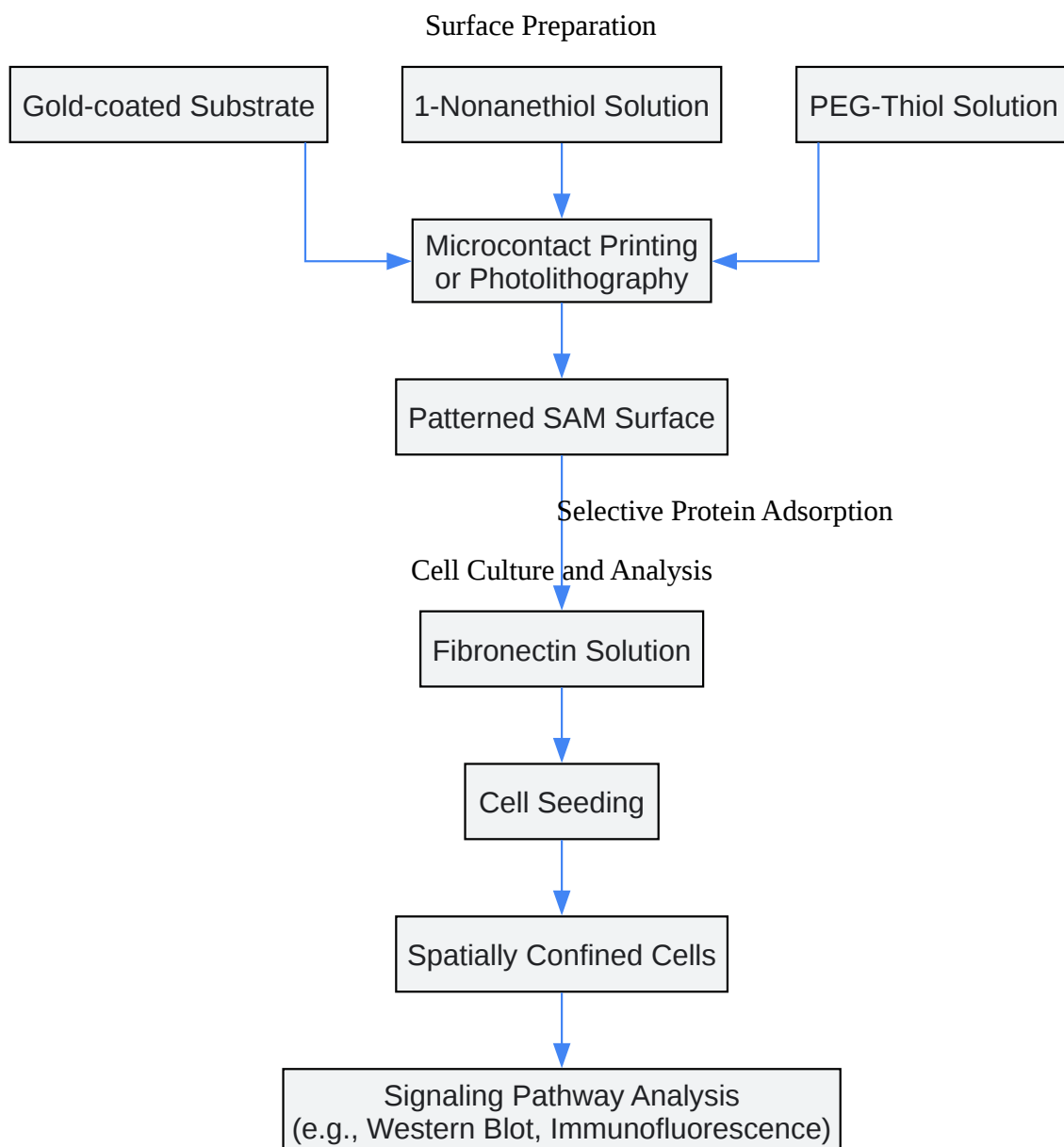
Self-Assembled Monolayers (SAMs) for Cell Signaling Studies

While **1-Nonanethiol** is not a direct participant in cellular signaling pathways, SAMs created from it and other alkanethiols are instrumental in studying these pathways. By creating surfaces with controlled chemical and physical properties, researchers can investigate how the cellular microenvironment influences cell behavior and signaling.

For instance, by patterning a gold surface with regions of hydrophobic **1-Nonanethiol** SAMs and regions of hydrophilic or cell-adhesive SAMs (e.g., those terminated with oligo(ethylene glycol) or peptides), one can control where cells attach and spread.[5][6][7] This spatial control allows for the study of how cell shape and adhesion affect signaling pathways related to

proliferation, differentiation, and apoptosis. This technique is particularly useful for studying mechanotransduction, the process by which cells convert mechanical stimuli into biochemical signals.

The workflow for using patterned SAMs to study cell signaling typically involves surface patterning, protein adsorption to specific regions, and subsequent cell seeding and analysis.



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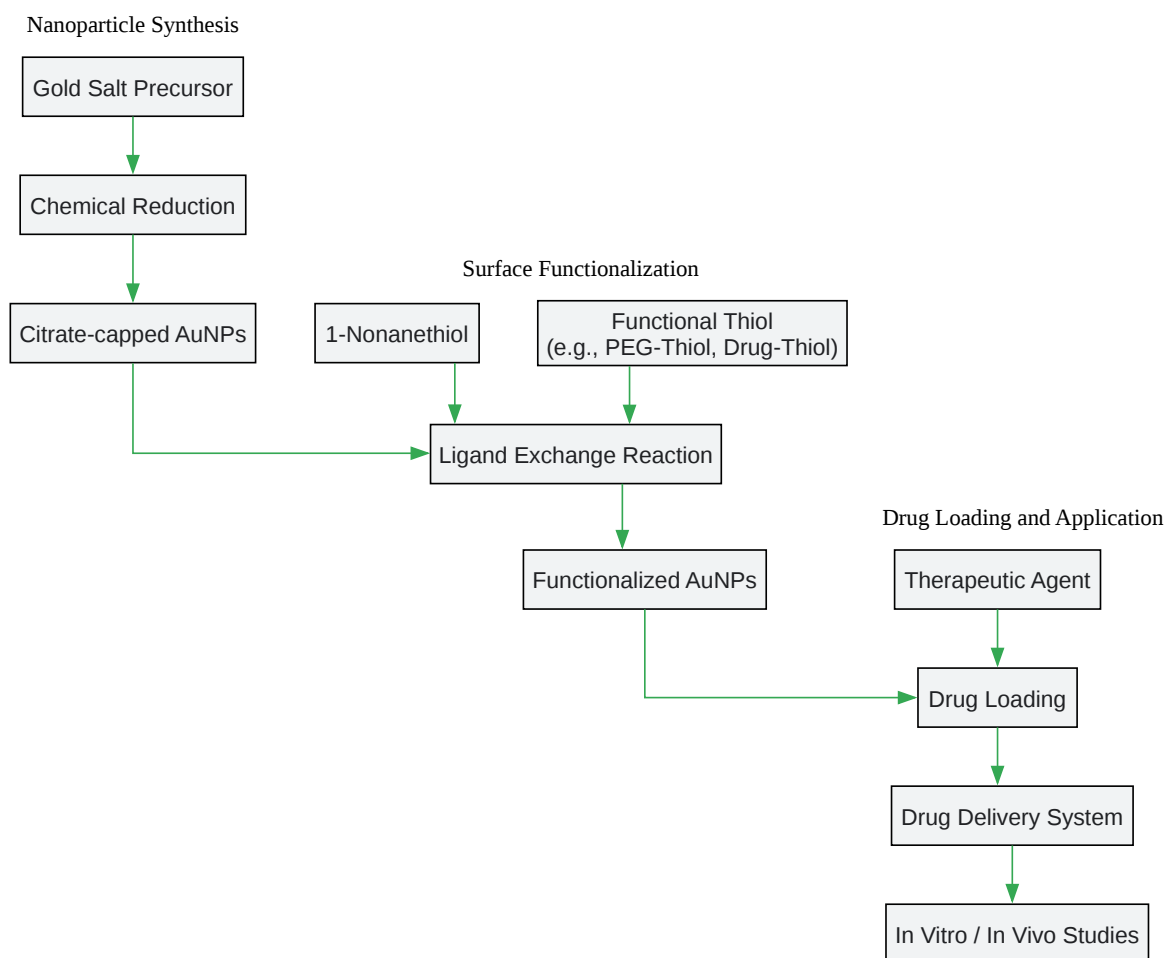
Workflow for studying cell signaling using patterned SAMs.

Functionalization of Nanoparticles for Drug Delivery

1-Nonanethiol and other alkanethiols are used to functionalize the surface of nanoparticles, such as gold nanoparticles (AuNPs), to enhance their stability, biocompatibility, and drug-loading capacity. The hydrophobic alkyl chains of **1-Nonanethiol** can embed within lipid-based drug delivery vehicles like liposomes, while the thiol group can anchor the structure to a gold nanoparticle core.

This surface modification can improve the pharmacokinetic profile of the drug delivery system, leading to longer circulation times and better targeting to diseased tissues. While **1-Nonanethiol** itself is not typically the active targeting ligand, it can be co-assembled with other functionalized thiols that present targeting moieties or drug molecules.

The general process for creating functionalized nanoparticles for drug delivery involves the synthesis of the nanoparticle core, followed by surface modification with **1-Nonanethiol** and other functional ligands, and finally loading of the therapeutic agent.



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Workflow for nanoparticle functionalization for drug delivery.

Experimental Protocols

Preparation of 1-Nonanethiol Self-Assembled Monolayers on Gold

This protocol describes the standard procedure for forming a **1-Nonanethiol** SAM on a gold-coated substrate.

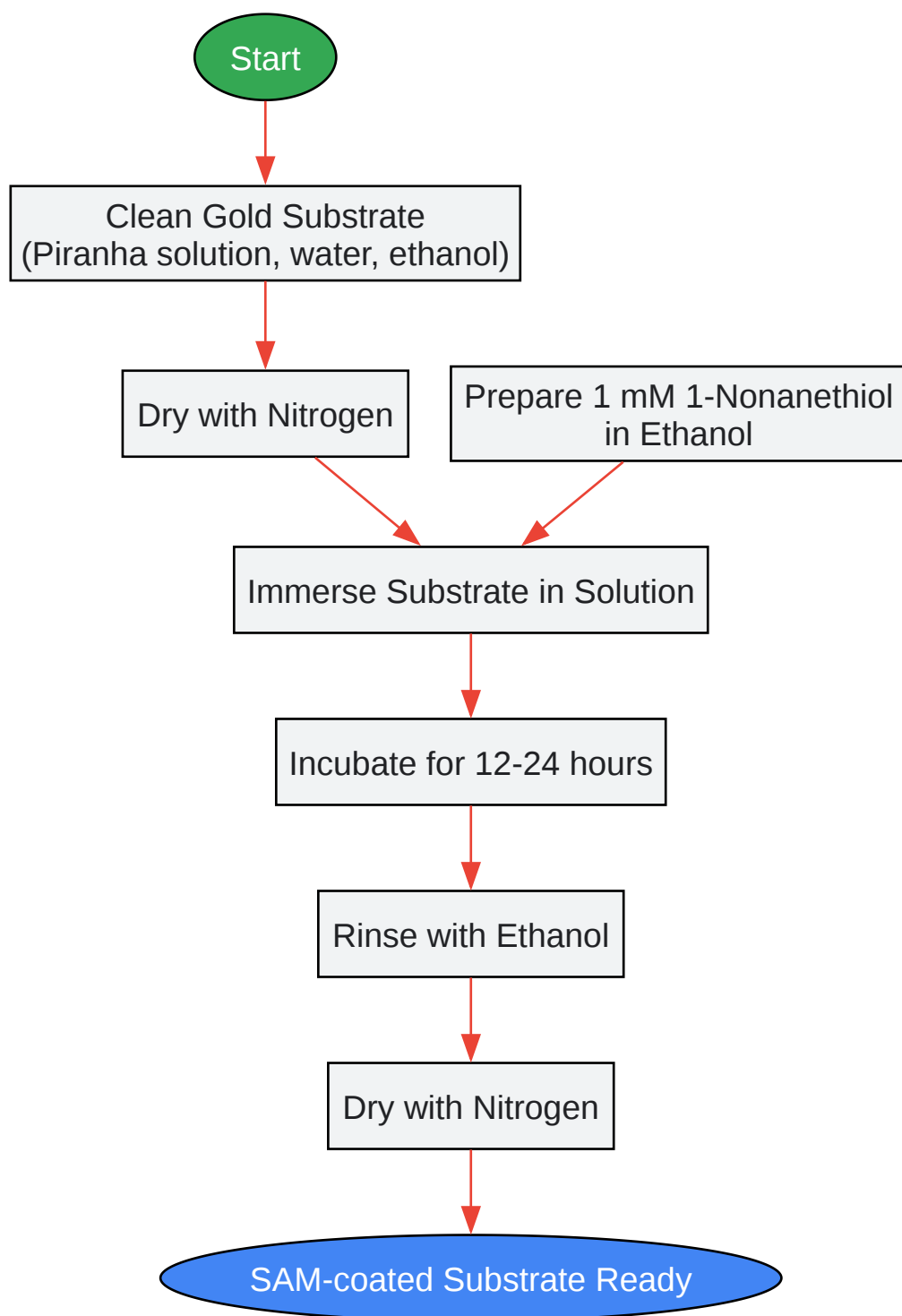
Materials:

- Gold-coated substrate (e.g., glass slide or silicon wafer with a thin layer of evaporated gold)
- **1-Nonanethiol**
- Anhydrous ethanol
- Piranha solution (7:3 mixture of concentrated H_2SO_4 and 30% H_2O_2) - EXTREME CAUTION IS ADVISED
- Clean glass container with a cap
- Tweezers
- Nitrogen gas source

Procedure:

- Substrate Cleaning:
 - Immerse the gold-coated substrate in piranha solution for 5-10 minutes to remove any organic contaminants. Warning: Piranha solution is extremely corrosive and reacts violently with organic materials. Handle with extreme care in a fume hood with appropriate personal protective equipment (PPE).
 - Rinse the substrate thoroughly with deionized water and then with ethanol.
 - Dry the substrate under a stream of nitrogen gas.

- SAM Formation:
 - Prepare a 1 mM solution of **1-Nonanethiol** in anhydrous ethanol in a clean glass container.
 - Immerse the cleaned and dried gold substrate into the **1-Nonanethiol** solution.
 - Purge the container with nitrogen gas to minimize oxidation, then seal the container.
 - Allow the self-assembly to proceed for 12-24 hours at room temperature.
- Rinsing and Drying:
 - Remove the substrate from the thiol solution with clean tweezers.
 - Rinse the substrate thoroughly with copious amounts of ethanol to remove any non-chemisorbed thiol molecules.
 - Dry the substrate under a stream of nitrogen gas.
 - The functionalized substrate is now ready for use or characterization.



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Experimental workflow for SAM formation.

Functionalization of Gold Nanoparticles with **1-Nonanethiol**

This protocol provides a general method for the functionalization of pre-synthesized gold nanoparticles with **1-Nonanethiol** via ligand exchange.

Materials:

- Aqueous solution of citrate-stabilized gold nanoparticles (AuNPs)
- **1-Nonanethiol**
- Ethanol
- Centrifuge and centrifuge tubes

Procedure:

- Thiol Solution Preparation:
 - Prepare a solution of **1-Nonanethiol** in ethanol. The concentration will depend on the concentration and size of the AuNPs and should be optimized for the specific system. A molar excess of thiol is typically used.
- Ligand Exchange:
 - Add the ethanolic solution of **1-Nonanethiol** to the aqueous solution of citrate-stabilized AuNPs with vigorous stirring.
 - Continue to stir the mixture for several hours (e.g., 4-12 hours) at room temperature to allow for the exchange of the citrate ligands with the **1-Nonanethiol**.
- Purification:
 - Transfer the solution to centrifuge tubes.
 - Centrifuge the solution at a speed and for a duration sufficient to pellet the functionalized AuNPs. This will depend on the size of the nanoparticles.

- Carefully remove the supernatant, which contains excess thiol and displaced citrate ligands.
- Resuspend the nanoparticle pellet in a suitable solvent (e.g., ethanol or chloroform, depending on the desired final dispersion).
- Repeat the centrifugation and resuspension steps 2-3 times to ensure complete removal of unbound thiol.
- Characterization:
 - Characterize the **1-Nonanethiol**-functionalized AuNPs using techniques such as UV-Vis spectroscopy (to observe the shift in the surface plasmon resonance peak), dynamic light scattering (DLS) (to measure the hydrodynamic diameter), and transmission electron microscopy (TEM) (to assess the size and morphology of the nanoparticle core).

Conclusion

1-Nonanethiol is a versatile and powerful tool for researchers and drug development professionals. Its ability to form well-defined self-assembled monolayers on gold surfaces provides a straightforward method for controlling surface properties at the nanoscale. This capability has significant implications for studying cell signaling, developing novel drug delivery systems, and constructing advanced biosensors. By understanding the properties of **1-Nonanethiol** and mastering the techniques for its application, researchers can unlock new possibilities in the fields of biointerfacial science and nanomedicine.

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